

1-Azidooctane storage and handling

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Compound Focus: 1-Azidooctane

CAS No.: 7438-05-3

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Hazards and Safety Overview

Primary Hazards:

- **Explosion Risk:** Organic azides like **1-Azidooctane** can decompose explosively with minimal input of heat, shock, or friction [1].
- **Toxicity:** Exposure to azide compounds can cause symptoms including rapid breathing, dizziness, weakness, headache, nausea, vomiting, rapid heart rate, and skin burns or blisters [1].

Conditions to Avoid:

- **Heat and Shock:** Avoid sources of heat, pressure, and mechanical shock [1].
- **Light:** Azides are generally sensitive to light. One study noted that the photolytic effects on the azide functional group require further investigation, confirming it as a factor for instability [2].
- **Incompatible Materials:**
 - **Halogenated Solvents** (e.g., methylene chloride, chloroform): Can form highly explosive compounds like diazidomethane [1].
 - **Heavy Metals** and their salts: Can form highly shock-sensitive metal azide salts [1].
 - **Strong Acids:** Can lead to the formation of highly toxic and explosive hydrazoic acid [1].
 - **Ground Glass Joints:** May cause explosive decomposition; avoid contact [1].

Storage and Handling Protocols

Storage Specifications

The following table summarizes the critical storage parameters for **1-Azidoctane**:

Storage Parameter	Requirement	Rationale & Additional Notes
Temperature	2°C to 8°C (cool, below room temperature) [1]	Prevents thermal degradation and reduces risk of explosive decomposition [1].
Light	Light-sensitive ; store in amber or opaque containers in a dark place [3]	Prevents photochemical degradation. A recent study confirms photolytic decomposition of the azide group [2].
Humidity	Low-humidity environment; use desiccants [3]	Prevents moisture absorption and hydrolysis, which could lead to hazardous by-products [1].
Container	Air-tight containers made of glass or compatible high-density plastic [3]	Prevents reaction with air and moisture. Avoid metal containers or spatulas to prevent formation of sensitive metal azides [1].
Segregation	Store alone ; group classification: Storage Group X [1]	Must be stored away from all other chemicals, especially strong oxidizers, acids, heavy metals, and halogenated solvents [1].

Experimental Handling Procedures

Personal Protective Equipment (PPE):

- **Mandatory:** Lab coat, safety glasses (or a face shield), and chemically resistant gloves [1].

Engineering Controls:

- Conduct all procedures, including setup, work-up, and clean-up, in a **fume hood** with the sash lowered as much as practical [1].
- Use a **blast shield** for additional protection [1].
- Keep the work area clear of unnecessary chemicals and equipment [1].

General Handling Rules:

- **Never work alone.**

- Use the **smallest amount possible** for your experiment [1].
- **Do not concentrate** azide-containing mixtures via **rotary evaporation or distillation** due to explosion risks [1].
- **Never use metal spatulas**. Use spatulas made of ceramic or robust plastic for weighing and transferring [1].
- Write and review a **Standard Operating Procedure (SOP)** and conduct dry runs before using azides [1].

Stability Assessment and Waste Disposal

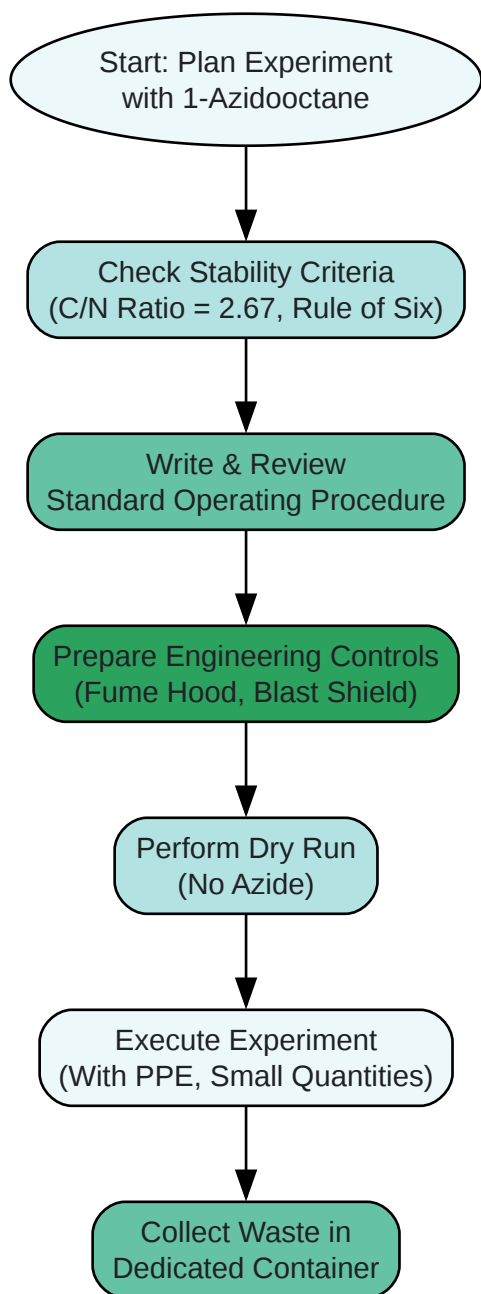
Organic Azide Stability Evaluation

Research indicates that **1-Azidooctane** (C₈H₁₇N₃) can be isolated and stored, but with precautions. Use these guidelines to assess stability:

- **Carbon-to-Nitrogen Ratio (C/N)**: For **1-Azidooctane**, the formula is C₈H₁₇N₃. The C/N ratio is calculated as (8 carbon atoms) / (3 nitrogen atoms) \approx **2.67**.
 - Azides with a C/N ratio between 1 and 3 can be synthesized and isolated but should be stored below room temperature at no more than 1 M concentration and a maximum of 5 grams of material [1].
- **Rule of Six**: This rule suggests at least six carbon atoms per energetic functional group for relative safety. **1-Azidooctane** has eight carbon atoms for one azide group, satisfying this rule [1].

Experimental Planning Workflow

The following diagram outlines the critical decision-making process for planning an experiment with **1-Azidooctane**:



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Experimental workflow for 1-Azido-octane use

Waste Disposal

- Collect all azide waste in a container designated **solely for azide waste** [1].
- Do not mix with other chemical waste streams.

- Contact your institutional environmental health and safety (EHS) department for specific disposal protocols.

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References

1. Information on Azide Compounds [ehs.stanford.edu]
2. Modeling Photolytic Decomposition of Energetically ... [pmc.ncbi.nlm.nih.gov]
3. What are the storage requirements for 3 - iodooxetane? [canbipharma.com]

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